

# Sodium Methyl Carbonate: A Comprehensive Technical Guide to its Synthesis and Properties

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## Compound of Interest

Compound Name: Sodium methyl carbonate

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## Abstract

**Sodium methyl carbonate** (SMC) is a versatile and stable C1 synthon with growing importance in organic synthesis.[1] This technical guide provides an in-depth overview of the synthesis and key properties of **sodium methyl carbonate**, tailored for researchers, scientists, and professionals in drug development. It offers detailed experimental protocols for its preparation, a comprehensive summary of its physicochemical properties, and a discussion of its reactivity, particularly its differential reactions with organometallic reagents.[1]

## Synthesis of Sodium Methyl Carbonate

The most common and direct laboratory-scale synthesis of **sodium methyl carbonate** involves the carbonation of sodium methoxide.[1] This method is efficient and relies on the reaction of a strong base (sodium methoxide) with a Lewis acid (carbon dioxide).

## Experimental Protocol: Carbonation of Sodium Methoxide

This protocol details the synthesis of **sodium methyl carbonate** from sodium methoxide and carbon dioxide gas.

Materials:

- Sodium methoxide ( $\text{NaOCH}_3$ )
- Anhydrous methanol ( $\text{CH}_3\text{OH}$ )
- Carbon dioxide ( $\text{CO}_2$ ) gas
- Inert gas (e.g., Argon or Nitrogen)
- Schlenk flask or a three-necked round-bottom flask
- Gas inlet tube
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Drying apparatus (e.g., vacuum oven or desiccator)

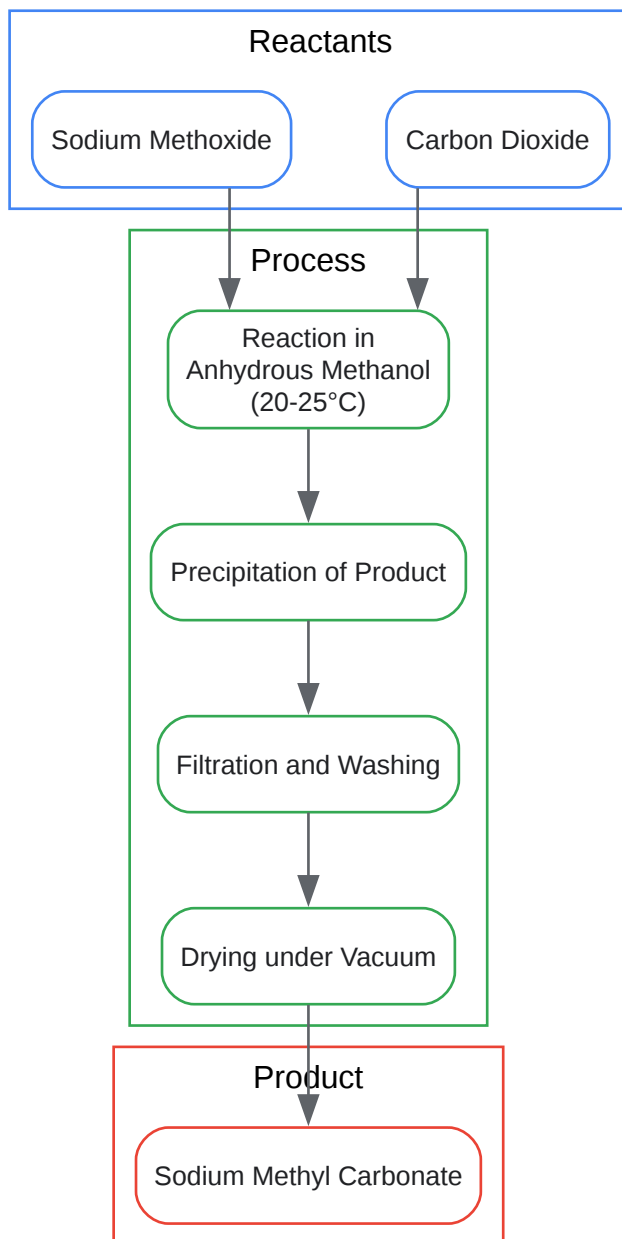
#### Procedure:

- **Reaction Setup:** A dry Schlenk flask or a three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet tube, and a gas outlet is assembled under an inert atmosphere.
- **Dissolution of Sodium Methoxide:** Anhydrous methanol is added to the flask, followed by the careful addition of sodium methoxide. The mixture is stirred until the sodium methoxide is completely dissolved, forming a homogeneous solution.
- **Carbonation:** A steady stream of carbon dioxide gas is bubbled through the sodium methoxide solution at a moderate rate. The reaction is typically carried out at ambient temperature (20–25°C).<sup>[1]</sup>
- **Precipitation:** As the reaction proceeds, **sodium methyl carbonate**, which has limited solubility in methanol, will precipitate out of the solution as a white solid.<sup>[1]</sup>
- **Reaction Completion:** The flow of carbon dioxide is continued until the precipitation of the product appears to be complete. A slight excess of carbon dioxide is generally used to ensure the complete conversion of sodium methoxide.<sup>[1]</sup>

- Isolation of Product: The reaction mixture is filtered to collect the precipitated **sodium methyl carbonate**. The solid is washed with a small amount of cold, dry methanol to remove any unreacted sodium methoxide or other soluble impurities.<sup>[1]</sup>
- Drying: The collected solid is dried under vacuum to remove any residual solvent, yielding pure **sodium methyl carbonate**.

Diagram of the Synthesis Workflow:

## Synthesis of Sodium Methyl Carbonate



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Caption: Workflow for the synthesis of **sodium methyl carbonate**.

# Properties of Sodium Methyl Carbonate

This section summarizes the key physical, chemical, and spectroscopic properties of **sodium methyl carbonate** in a structured format for easy reference.

## Physicochemical Properties

Property	Value
Chemical Formula	$\text{C}_2\text{H}_3\text{NaO}_3$
Molecular Weight	98.03 g/mol [1]
CAS Number	6482-39-9[1]
Appearance	White powder/solid
Melting Point	N/A (decomposes upon heating)[2]
Boiling Point	119.1 °C at 760 mmHg[2]
Solubility	Soluble in water.[2] Limited solubility in methanol.[1] Insoluble in acetone and ethyl acetate.[1]
Stability	Stable under normal conditions, but can decompose upon heating or exposure to moisture.[2]

## Spectroscopic Data

Spectroscopy	Wavenumber / Chemical Shift
IR (Infrared)	~1615 $\text{cm}^{-1}$ (C=O stretching)[1]
$^1\text{H}$ NMR (DMSO- $d_6$ )	~3.32 ppm (s, 3H, -OCH $_3$ )[1]
$^{13}\text{C}$ NMR	~156-162 ppm (carbonate carbon)[1]

## Reactivity and Applications

**Sodium methyl carbonate** serves as a stable and convenient alternative to gaseous carbon dioxide in organic synthesis.[1] A key feature of its utility is its differential reactivity towards

various organometallic reagents, which allows for the selective synthesis of different functional groups.<sup>[1]</sup>

## Differential Reactivity with Organometallic Reagents

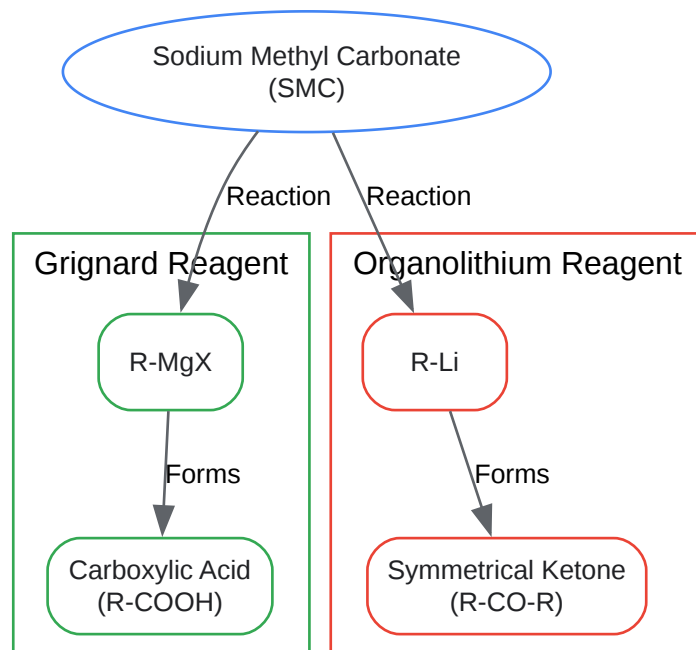
The choice between a Grignard reagent and an organolithium reagent dictates the outcome of the reaction with **sodium methyl carbonate**, leading selectively to either carboxylic acids or symmetrical ketones.<sup>[1]</sup>

- Reaction with Grignard Reagents (RMgX): The reaction of **sodium methyl carbonate** with Grignard reagents selectively produces carboxylic acids.<sup>[1]</sup>
- Reaction with Organolithium Reagents (RLi): In contrast, its reaction with organolithium reagents yields symmetrical ketones.<sup>[1]</sup>

This orthogonal reactivity can be exploited in a one-pot synthesis of unsymmetrical ketones by the sequential addition of a Grignard reagent followed by an organolithium reagent.<sup>[1]</sup>

Diagram of the Differential Reactivity:

## Differential Reactivity of Sodium Methyl Carbonate



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Caption: Differential reactivity of SMC with organometallic reagents.

## Conclusion

**Sodium methyl carbonate** is a valuable reagent in organic synthesis, offering a safe and easy-to-handle alternative to gaseous carbon dioxide. Its synthesis from sodium methoxide is straightforward, and its differential reactivity with organometallic reagents provides a versatile tool for the selective formation of carboxylic acids and ketones. This guide provides the essential technical information for researchers to effectively synthesize and utilize **sodium methyl carbonate** in their work.

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## References

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- 2. lookchem.com [lookchem.com]
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